

# Application Notes and Protocols for N-Chloro-2-fluoroacetamide

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## Compound of Interest

Compound Name: *N-Chloro-2-fluoroacetamide*

Cat. No.: *B15476607*

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## Introduction

**N-Chloro-2-fluoroacetamide** is a halogenated organic compound with the molecular formula  $C_2H_3ClFNO$ .<sup>[1]</sup> Its structure, featuring both chlorine and fluorine atoms on the acetamide backbone, imparts unique chemical reactivity, making it a potentially valuable reagent in organic synthesis and drug development. The presence of the N-chloro group suggests its utility as an electrophilic chlorinating agent, while the  $\alpha$ -fluoro and  $\alpha$ -chloro substituents on the acetyl group make it a versatile building block for the introduction of fluorinated moieties and a reactive substrate for nucleophilic substitution reactions. This document provides an overview of its potential applications and detailed protocols for its use in a laboratory setting.

## Physicochemical Properties and Safety Information

A summary of the key physicochemical properties of **N-Chloro-2-fluoroacetamide** and related compounds is presented in the table below.

| Property          | Value                                                 | Reference         |
|-------------------|-------------------------------------------------------|-------------------|
| Molecular Formula | C <sub>2</sub> H <sub>3</sub> ClFNO                   | [1]               |
| Molecular Weight  | 111.50 g/mol                                          | [1]               |
| Appearance        | Expected to be a liquid or low-melting solid          | General knowledge |
| Solubility        | Expected to be soluble in a range of organic solvents | General knowledge |
| Safety            | Handle with care. Assumed to be toxic and irritant.   | General knowledge |

Safety Precautions: **N-Chloro-2-fluoroacetamide** should be handled in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Avoid inhalation, ingestion, and skin contact.

## Applications in Organic Synthesis

The reactivity of **N-Chloro-2-fluoroacetamide** allows for its use in several types of organic transformations:

- **Electrophilic Chlorination:** The N-Cl bond can act as a source of electrophilic chlorine, enabling the chlorination of electron-rich aromatic and heterocyclic compounds.
- **Nucleophilic Substitution:** The chlorine atom on the  $\alpha$ -carbon is susceptible to nucleophilic attack, providing a route for the synthesis of various  $\alpha$ -fluoro- $\alpha$ -substituted acetamides. This is particularly useful for the synthesis of biologically active molecules.
- **Amidation Reactions:** The amide functionality can be involved in further chemical transformations.

## Application in the Synthesis of $\alpha$ -Amino- $\alpha$ -fluoroacetamides

A key application of  $\alpha$ -chloro- $\alpha$ -fluoroacetamide derivatives is in the synthesis of  $\alpha$ -amino- $\alpha$ -fluoroacetamides, which are valuable building blocks in medicinal chemistry. The following

protocol is based on a closely related procedure for the amination of 2-chloro-N-(2,2,2-trifluoroethyl)acetamide and serves as a representative example of the nucleophilic substitution reaction.

## Experimental Protocols

### Protocol 1: Synthesis of 2-Amino-N-aryl-2-fluoroacetamide via Nucleophilic Substitution

This protocol describes a general procedure for the reaction of **N-Chloro-2-fluoroacetamide** with an aromatic amine.

Materials:

- **N-Chloro-2-fluoroacetamide**
- Substituted Aniline (e.g., Aniline, p-anisidine)
- Triethylamine ( $\text{Et}_3\text{N}$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Rotary evaporator
- Standard laboratory glassware
- Magnetic stirrer

Procedure:

- To a solution of the substituted aniline (1.0 mmol) and triethylamine (1.2 mmol) in dichloromethane (10 mL) at 0 °C, add a solution of **N-Chloro-2-fluoroacetamide** (1.1 mmol)

in dichloromethane (5 mL) dropwise over 10 minutes.

- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution (15 mL).
- Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x 10 mL).
- Combine the organic layers, wash with brine (15 mL), and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to afford the desired 2-amino-N-aryl-2-fluoroacetamide.

#### Expected Results:

The reaction is expected to yield the corresponding 2-amino-N-aryl-2-fluoroacetamide. The table below provides hypothetical quantitative data based on typical yields for similar reactions.

| Starting Material (Aniline) | Product                                       | Expected Yield (%) | Expected Purity (%) |
|-----------------------------|-----------------------------------------------|--------------------|---------------------|
| Aniline                     | 2-Amino-N-phenyl-2-fluoroacetamide            | 75-85              | >95                 |
| p-Anisidine                 | 2-Amino-N-(4-methoxyphenyl)-2-fluoroacetamide | 70-80              | >95                 |

## Data Presentation

### Spectroscopic Data

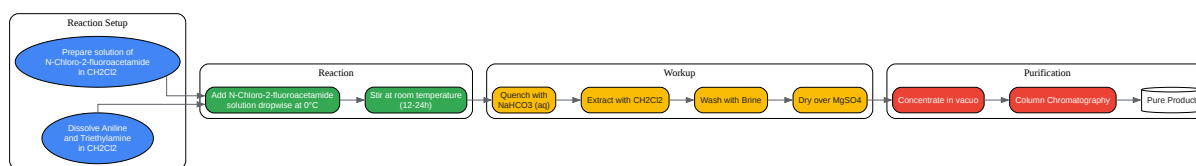
The following table summarizes the expected spectroscopic data for a representative product, 2-Amino-N-phenyl-2-fluoroacetamide.

| Technique               | Expected Data                                                                                            |
|-------------------------|----------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR        | $\delta$ (ppm): 7.6-7.0 (m, 5H, Ar-H), 5.5-5.3 (d, 1H, CHF), 4.0-3.5 (br s, 2H, $\text{NH}_2$ )          |
| $^{13}\text{C}$ NMR     | $\delta$ (ppm): 168-165 (C=O), 140-120 (Ar-C), 85-80 (d, $J = 180\text{-}200$ Hz, CHF)                   |
| IR ( $\text{cm}^{-1}$ ) | 3400-3200 (N-H stretch), 1680-1660 (C=O stretch, amide I), 1600-1580 (N-H bend), 1100-1000 (C-F stretch) |
| Mass Spec (m/z)         | Expected $[\text{M}+\text{H}]^+$ peak                                                                    |

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of 2-Amino-N-aryl-2-fluoroacetamide.

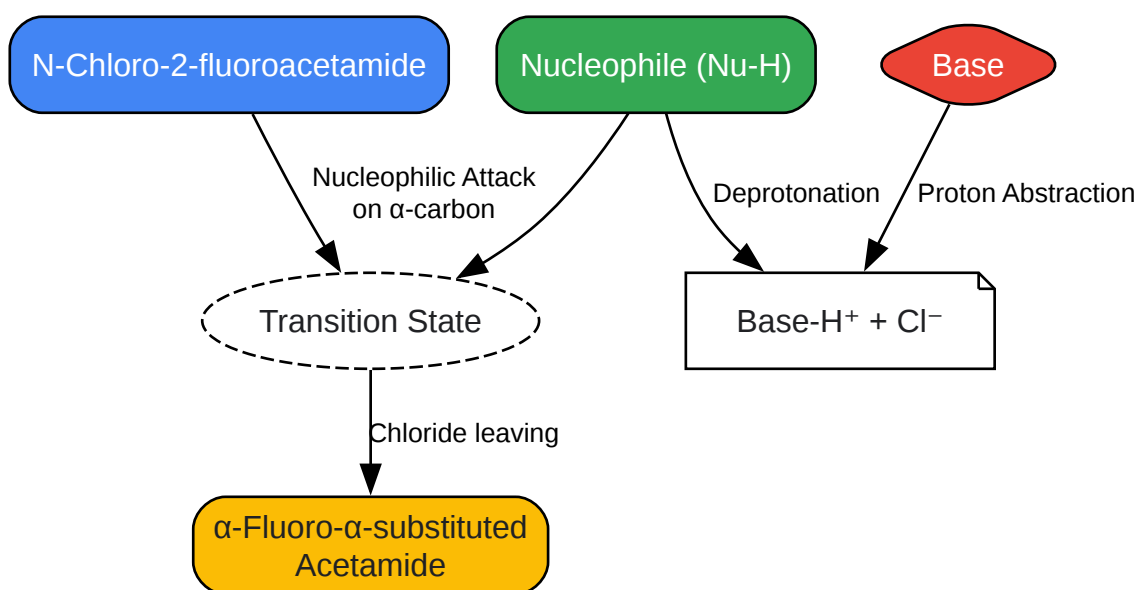


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### Synthesis of 2-Amino-N-aryl-2-fluoroacetamide Workflow

## Signaling Pathway / Logical Relationship

The following diagram illustrates the general reactivity of **N-Chloro-2-fluoroacetamide** in nucleophilic substitution reactions.



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### Nucleophilic Substitution Reactivity of **N-Chloro-2-fluoroacetamide**

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## References

- 1. Buy N-Chloro-2-fluoroacetamide | 35077-08-8 [smolecule.com]
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